

# Essential Procedures for the Safe Disposal of Oxocrebanine

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## Compound of Interest

Compound Name: Oxocrebanine

Cat. No.: B3028915

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper disposal of **Oxocrebanine** is critical to ensure personal safety and environmental protection. This guide provides a clear, step-by-step process for its disposal, based on established safety protocols.

## Hazard and Safety Data

**Oxocrebanine** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to the safety precautions outlined in the Safety Data Sheet (SDS) is mandatory when handling this compound.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statement
Acute toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. <a href="#">[1]</a>
Acute aquatic toxicity (Category 1)	GHS09	Warning	H400: Very toxic to aquatic life	P273: Avoid release to the environment. <a href="#">[1]</a>
Chronic aquatic toxicity (Category 1)	GHS09	Warning	H410: Very toxic to aquatic life with long lasting effects	P391: Collect spillage. <a href="#">[1]</a>

## Molecular and Storage Information:

Chemical Formula	Molecular Weight	Storage Conditions
C <sub>19</sub> H <sub>13</sub> NO <sub>5</sub>	335.31 g/mol	Store at -20°C (powder) or -80°C (in solvent) <a href="#">[1]</a>

## Experimental Protocol: Disposal Workflow

The primary directive for the disposal of **Oxocrebanine** is to "Dispose of contents/ container to an approved waste disposal plant."[\[1\]](#) This ensures that the compound is handled by professionals equipped to manage hazardous chemical waste in compliance with regulations. The following workflow details the necessary steps for laboratory personnel.

- **Personal Protective Equipment (PPE):** Before handling **Oxocrebanine**, equip yourself with appropriate PPE, including safety goggles, gloves, and a lab coat.

- **Containment:** Ensure that all waste containing **Oxocrebanine**, including unused product, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, is collected in a designated, properly labeled, and sealed hazardous waste container.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the name "**Oxocrebanine**" and the associated hazard symbols (harmful, dangerous for the environment).
- **Segregation:** Store the hazardous waste container in a designated, secure area, segregated from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.<sup>[1]</sup>
- **Waste Collection Request:** Contact your institution's Environmental Health and Safety (EHS) office or the designated hazardous waste management provider to schedule a pickup. Do not attempt to dispose of **Oxocrebanine** through standard laboratory or municipal waste streams.
- **Documentation:** Maintain a record of the waste generated, including the quantity and date of disposal, in your laboratory's chemical inventory or waste log.

## Disposal Workflow Diagram



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Caption: Logical workflow for the proper disposal of **Oxocrebanine**.

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## References

- 1. Oxocrebanine|38826-42-5|MSDS [dcchemicals.com]
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